

# Toxicological Profile of 4-Ethylheptan-2-one: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 4-Ethylheptan-2-one

Cat. No.: B8608265

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Disclaimer: This document provides a comprehensive toxicological overview of **4-Ethylheptan-2-one** based on available data for structurally similar compounds. No direct toxicological studies have been identified for **4-Ethylheptan-2-one**. The information herein is intended for research and professional audiences and relies on a read-across approach from analogue substances.

## Executive Summary

**4-Ethylheptan-2-one** is an aliphatic ketone for which specific toxicological data is not readily available. This guide utilizes a read-across approach, leveraging data from structurally similar ketones, primarily 2-heptanone, 4-heptanone, 2-nonanone, and 5-nonanone, to provide a preliminary hazard assessment. Aliphatic ketones are generally characterized by low to moderate acute toxicity, potential for mild skin and eye irritation, and a low likelihood of genotoxicity. The primary metabolic pathway for these substances involves cytochrome P450-mediated oxidation.

## Chemical and Physical Properties of 4-Ethylheptan-2-one

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O
Molecular Weight	142.24 g/mol
CAS Number	121138-93-0
Appearance	Colorless liquid (presumed)
Boiling Point	173 - 175 °C
Flash Point	59 °C

## Toxicological Data (Read-Across Approach)

The toxicological data presented below is derived from studies on structural analogues of **4-Ethylheptan-2-one**. This approach is based on the principle that substances with similar chemical structures and properties will exhibit similar toxicological profiles.

### Acute Toxicity

Aliphatic ketones generally exhibit low to moderate acute toxicity.

Endpoint	Analogue	Species	Route	Value	Reference
LD50	2-Heptanone	Rat	Oral	1600 - 1670 mg/kg	[1][2]
LD50	2-Heptanone	Mouse	Oral	730 - 750 mg/kg	[2][3]
LD50	2-Heptanone	Rabbit	Dermal	>5,000 - 12,600 mg/kg	[1]
LC50	2-Heptanone	Rat	Inhalation	>16.7 mg/L (4h)	[1]
LD50	2-Nonanone	Rat	Oral	3200 mg/kg	[4][5]
LD50	2-Nonanone	Rabbit	Dermal	>5,000 mg/kg	[4]
LDLo	5-Nonanone	Rat	Oral	1 g/kg	[6]

## Skin and Eye Irritation

Based on data from analogues, **4-Ethylheptan-2-one** is predicted to be a mild skin and eye irritant.

Endpoint	Analogue	Species	Result	Reference
Skin Irritation	2-Heptanone	-	No irritant effect	[1]
Skin Irritation	2-Nonanone	Human	No skin irritation (48h)	[4]
Skin Irritation	2-Nonanone	-	Causes skin irritation	[7]
Eye Irritation	2-Nonanone	-	Causes serious eye irritation	[7]

## Sensitization

No positive sensitization data has been found for the analogue compounds.

Endpoint	Analogue	Species	Result	Reference
Skin Sensitization	2-Nonanone	Human	Negative (Maximization Test)	[4]

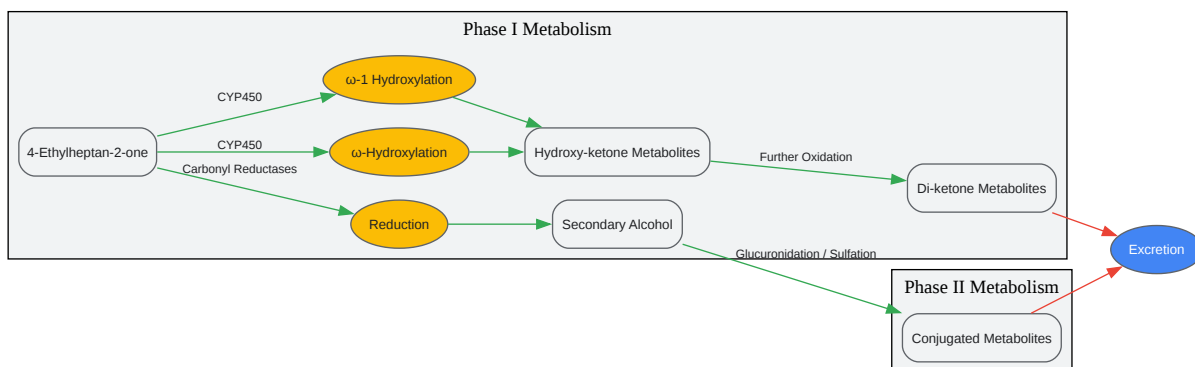
## Genotoxicity

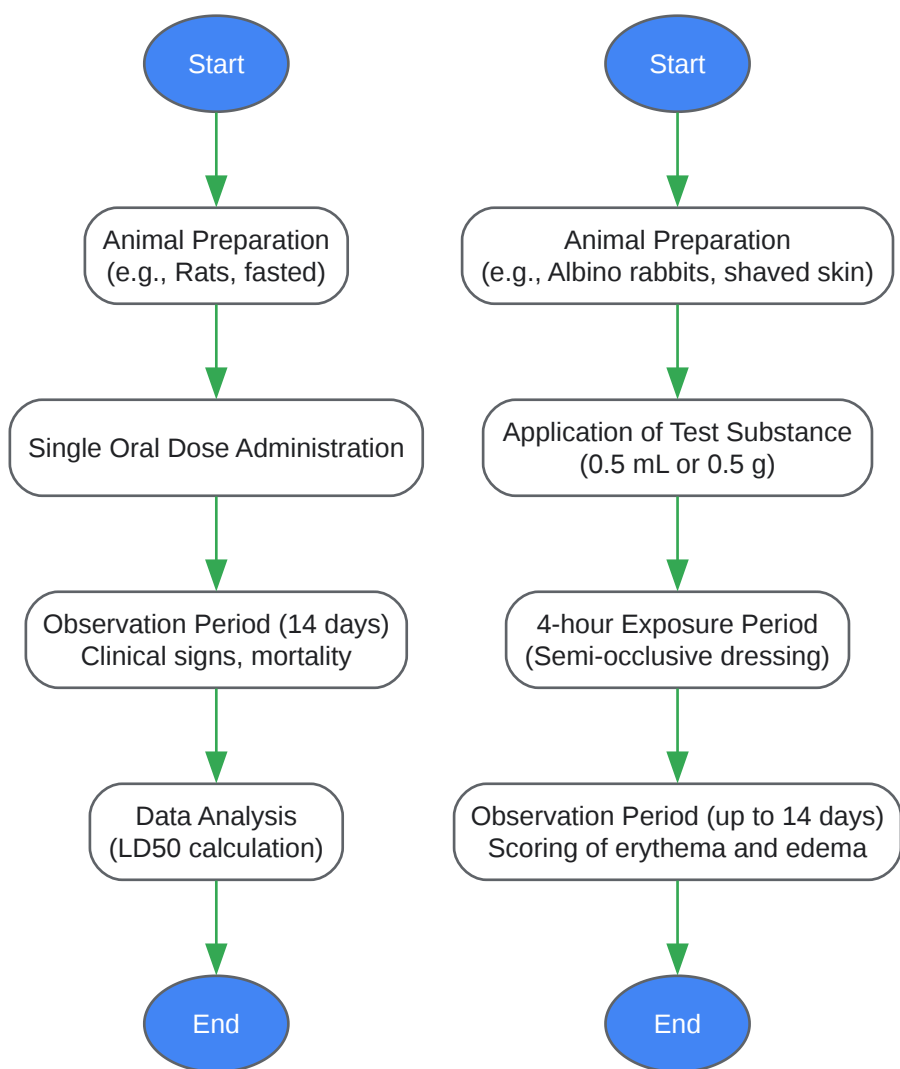
The available data on structural analogues suggest that **4-Ethylheptan-2-one** is unlikely to be mutagenic.

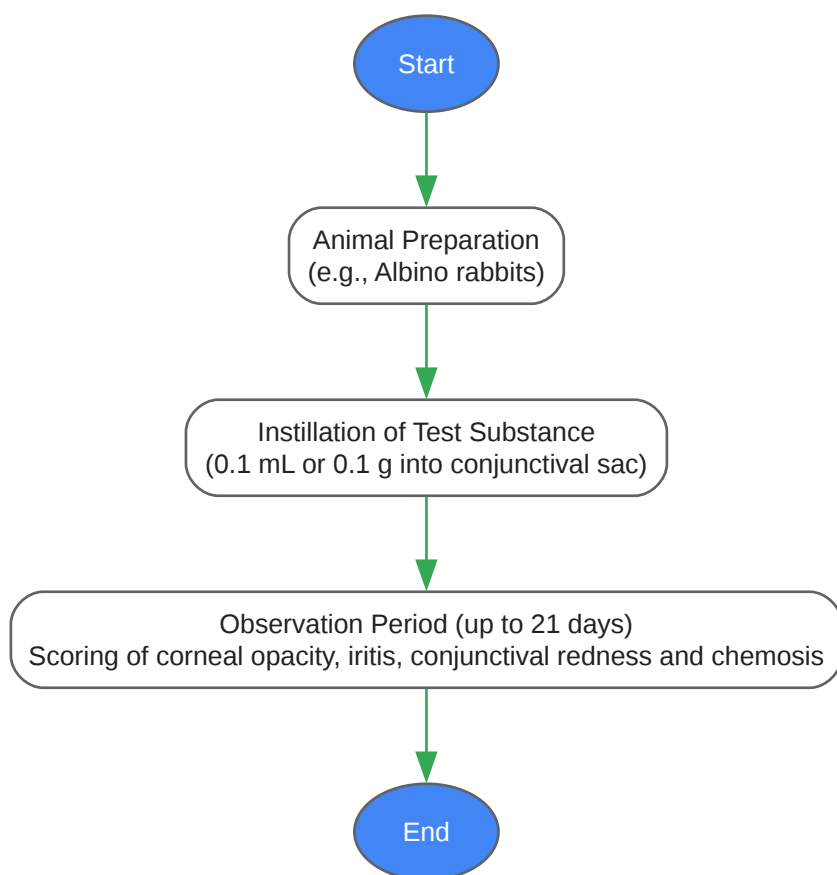
Test	Analogue	Metabolic Activation	Result	Reference
Ames Test (OECD 471)	2-Heptanone	With and without S9	Negative	[8]
In vitro Chromosome Aberration (OECD 473)	2-Heptanone	With and without S9	Negative	[8]

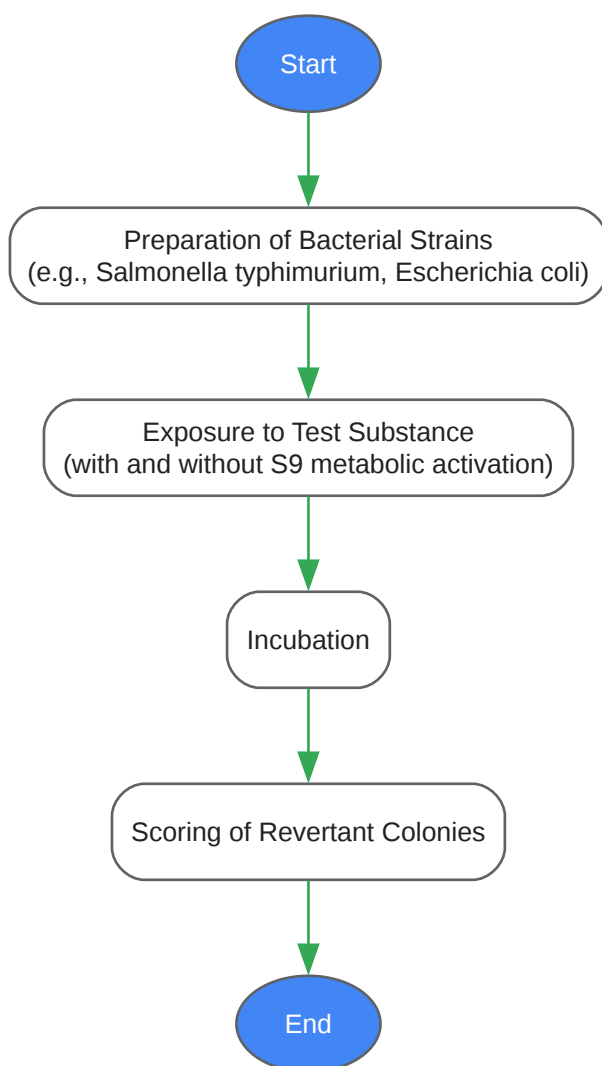
## Metabolism

The metabolism of aliphatic ketones is a key factor in their toxicity. The primary route of metabolism is through oxidation by cytochrome P450 enzymes in the liver.









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